

# Personal protective equipment for handling N-Chloroacetyl-DL-alanine

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## Compound of Interest

Compound Name: **N-Chloroacetyl-DL-alanine**

Cat. No.: **B073631**

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## Essential Safety and Handling Guide for N-Chloroacetyl-DL-alanine

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **N-Chloroacetyl-DL-alanine** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

### Chemical Profile and Hazards

While a comprehensive Safety Data Sheet (SDS) for **N-Chloroacetyl-DL-alanine** is not readily available, the presence of the chloroacetyl group suggests that it should be handled as a potentially hazardous substance. Acyl halides and chlorinated organic compounds can be irritants, corrosive, and may have toxicological properties. Therefore, caution is paramount.

Property	Data	Source
CAS Number	1190-32-5	TCI Chemicals
Appearance	White to Almost white powder to crystal	TCI Chemicals
Precautionary Statements	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/ eye protection/ face protection.	TCI Chemicals

## Hazard Identification and Risk Assessment

A thorough risk assessment should be conducted before handling **N-Chloroacetyl-DL-alanine**. The primary hazards are associated with inhalation of the powder, skin and eye contact, and ingestion.

## Personal Protective Equipment (PPE)

The mandatory personal protective equipment (PPE) must be worn at all times when handling **N-Chloroacetyl-DL-alanine**. This is in accordance with general safety procedures for hazardous chemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protection Type	Specific Recommendations
Eye and Face Protection	Chemical safety goggles are required. A face shield should be worn in situations with a higher risk of splashing or dust generation. <a href="#">[4]</a>
Hand Protection	Chemical-resistant gloves are mandatory. Nitrile gloves are a common choice, but it is advisable to consult the glove manufacturer's resistance chart for specific chemical compatibility. <a href="#">[4]</a> <a href="#">[5]</a>
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling larger quantities or when there is a potential for dust generation. <a href="#">[3]</a> <a href="#">[6]</a>
Protective Clothing	A lab coat or chemical-resistant apron should be worn. Closed-toe shoes are required.

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is crucial to minimize exposure and ensure safety.

### Preparation and Engineering Controls

- Designated Area: All work with **N-Chloroacetyl-DL-alanine** should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[\[7\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.
- Spill Kit: A spill kit appropriate for powdered chemical spills should be available.

### Handling and Weighing

- Avoid Dust Formation: Handle the compound carefully to avoid generating dust.[\[8\]](#)
- Weighing: If possible, weigh the compound in a ventilated balance enclosure or a fume hood.

- Transfer: Use appropriate tools (e.g., spatulas) for transferring the solid.

## In Case of Exposure

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes and seek medical attention.[\[9\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[9\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[10\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[10\]](#)

## Disposal Plan

The disposal of **N-Chloroacetyl-DL-alanine** and any contaminated materials must be handled with care, following all local, state, and federal regulations. Chlorinated organic compounds are considered hazardous waste and should not be disposed of in regular trash or down the drain. [\[11\]](#)[\[12\]](#)

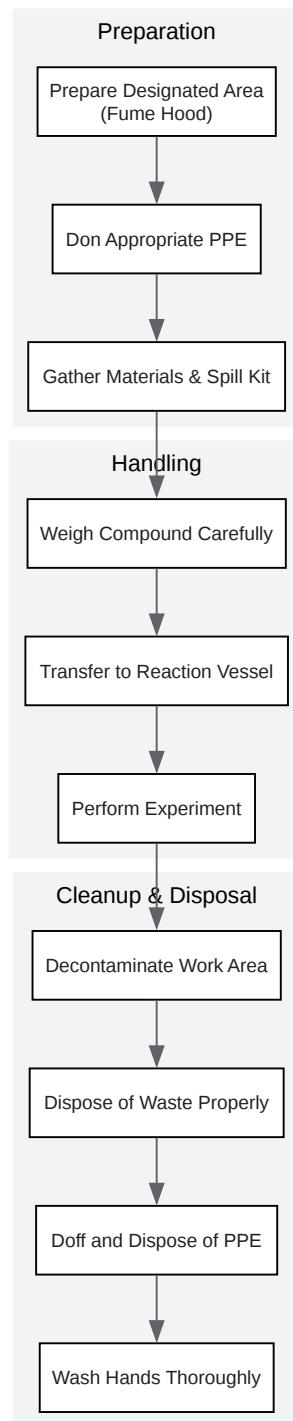
Waste Stream	Disposal Procedure
Solid N-Chloroacetyl-DL-alanine	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Contaminated Labware (e.g., gloves, weigh boats)	Place in a designated, sealed hazardous waste bag or container.
Solutions containing N-Chloroacetyl-DL-alanine	Collect in a labeled, sealed container for liquid hazardous waste.

Engage a certified hazardous waste disposal company for the final disposal of all waste materials.

## Visual Safety Protocols

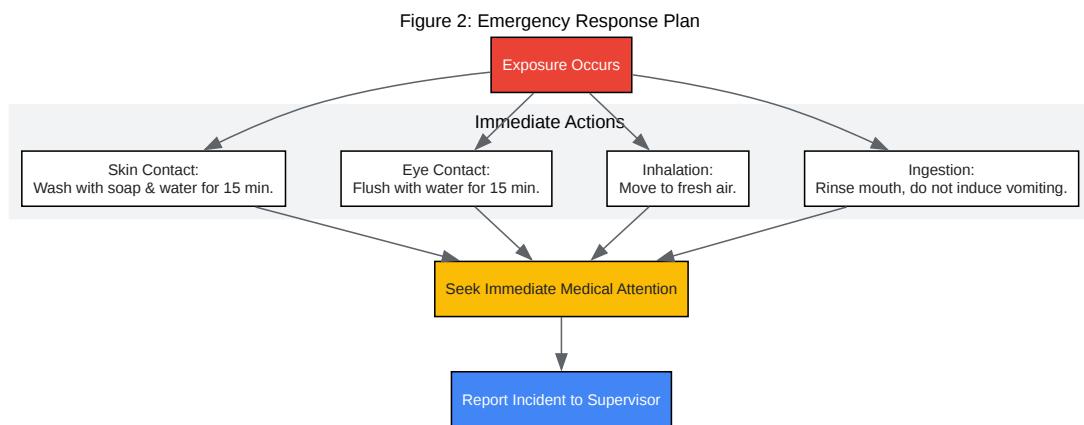
The following diagrams illustrate the key workflows for handling and emergency procedures.

Figure 1: Safe Handling Workflow



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Caption: Workflow for handling **N-Chloroacetyl-DL-alanine**.



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Caption: Emergency response for exposure incidents.

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